

In-Depth Technical Guide to 5-Methyl-2-thiophenecarboxaldehyde (CAS 13679-70-4)

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Compound of Interest

Compound Name: 5-Methyl-2-thiophenecarboxaldehyde

Cat. No.: B081332

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methyl-2-thiophenecarboxaldehyde, with the CAS registry number 13679-70-4, is an aromatic aldehyde containing a thiophene ring. This compound serves as a versatile building block in organic synthesis and has garnered interest for its applications in fragrance, flavor, and materials science. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis and purification protocols, and a summary of its known biological and physical characteristics.

Chemical and Physical Properties

5-Methyl-2-thiophenecarboxaldehyde is a clear yellow to brown liquid under standard conditions.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ OS	[2]
Molecular Weight	126.18 g/mol	[2]
Appearance	Clear yellow to brown liquid	[1]
Boiling Point	114 °C at 25 mmHg	[3]
Density	1.17 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.583	[3]
Flash Point	78 °C (172.4 °F) - closed cup	[4]
Solubility	Soluble in DMSO	[5]
InChI Key	VAUMDUIUEPIGHM-UHFFFAOYSA-N	[2]
SMILES	<chem>CC1=CC=C(S1)C=O</chem>	[2]

Synonyms: 5-Methylthiophene-2-carbaldehyde, 2-Formyl-5-methylthiophene, 5-Methyl-2-thenaldehyde.[2]

Spectroscopic Data

The structural identity of **5-Methyl-2-thiophenecarboxaldehyde** is confirmed by various spectroscopic techniques.

Technique	Data	Reference
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 9.80 (s, 1H, CHO), 7.61-7.57 (m, 1H, thiophene-H), 6.92-6.85 (m, 1H, thiophene-H), 2.58-2.56 (m, 3H, CH ₃)	[2]
¹³ C NMR (15.09 MHz, CDCl ₃)	δ (ppm): 182.59 (CHO), 151.61, 142.04, 137.45, 127.24 (thiophene-C), 16.16 (CH ₃)	[2]
Infrared (IR) Spectrum	Characteristic peaks for C=O (aldehyde) and C-S (thiophene) stretching.	[6]
Mass Spectrum (MS)	Molecular ion peak consistent with the molecular weight.	[6]

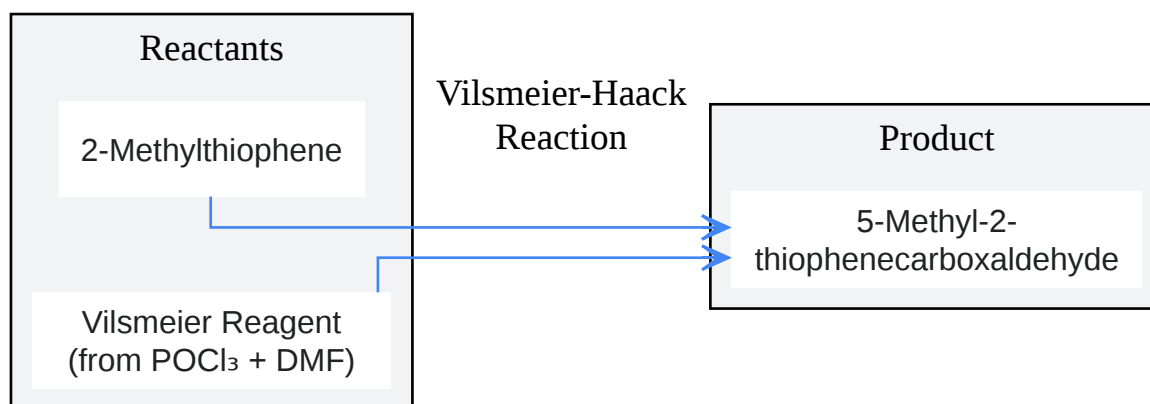
Synthesis and Purification

Synthesis via Vilsmeier-Haack Reaction

A common and effective method for the synthesis of **5-Methyl-2-thiophenecarboxaldehyde** is the Vilsmeier-Haack reaction, which involves the formylation of an electron-rich aromatic ring.

[1][7]

Reaction Scheme:



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Figure 1: Synthesis of **5-Methyl-2-thiophenecarboxaldehyde**.

Detailed Experimental Protocol:

The Vilsmeier-Haack reaction is a classic method for formylating electron-rich aromatic compounds.[1][7] The following is a generalized protocol based on literature procedures for similar formylations.[8][9]

Materials:

- 2-Methylthiophene
- Phosphorus oxychloride (POCl₃)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM) or other suitable anhydrous solvent
- Sodium acetate or other base for workup
- Ice
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate or sodium sulfate

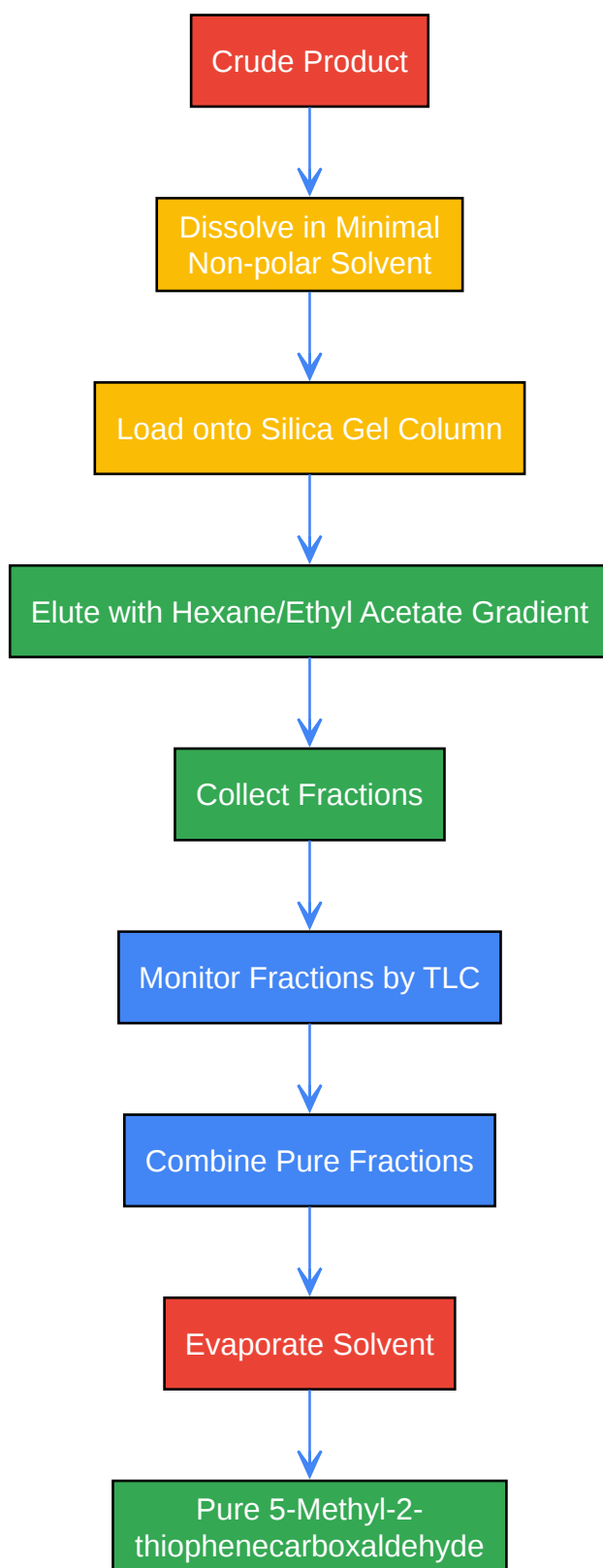
Procedure:

- In a three-necked round-bottom flask equipped with a dropping funnel, a mechanical stirrer, and a nitrogen inlet, cool a solution of DMF in the chosen anhydrous solvent to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride dropwise to the stirred DMF solution, maintaining the temperature at 0 °C. The formation of the Vilsmeier reagent (a chloroiminium salt) will occur.
- After the addition of POCl₃ is complete, add 2-methylthiophene dropwise to the reaction mixture, still maintaining the temperature at 0 °C.
- Once the addition of 2-methylthiophene is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Carefully pour the reaction mixture onto crushed ice to quench the reaction and hydrolyze the intermediate iminium salt.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.

Purification by Column Chromatography

The crude **5-Methyl-2-thiophenecarboxaldehyde** can be purified by silica gel column chromatography.^{[10][11][12]}

Workflow for Purification:



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Figure 2: Workflow for purification by column chromatography.

Detailed Experimental Protocol:

Materials:

- Crude **5-Methyl-2-thiophenecarboxaldehyde**
- Silica gel (230-400 mesh)
- Hexane
- Ethyl acetate
- Glass column
- Collection tubes
- TLC plates and chamber
- UV lamp
- Rotary evaporator

Procedure:

- Prepare a slurry of silica gel in hexane and pack it into a glass column.
- Dissolve the crude product in a minimal amount of the eluent (e.g., hexane with a small amount of ethyl acetate).
- Carefully load the sample onto the top of the silica gel column.
- Elute the column with a solvent system of increasing polarity, for example, starting with 100% hexane and gradually increasing the proportion of ethyl acetate.
- Collect the eluate in fractions.
- Monitor the fractions by thin-layer chromatography (TLC) to identify the fractions containing the pure product.

- Combine the pure fractions and remove the solvent using a rotary evaporator to yield the purified **5-Methyl-2-thiophenecarboxaldehyde**.

Applications and Areas of Research

Fragrance and Flavoring Agent

5-Methyl-2-thiophenecarboxaldehyde is used as a fragrance ingredient in various consumer products and as a flavoring agent in food.[\[2\]](#)

Synthetic Intermediate

This compound serves as a precursor in the synthesis of more complex molecules. For instance, thiophene derivatives have been investigated for their potential in developing multifunctional therapeutics.[\[13\]](#)[\[14\]](#)

Potential Biological Activity of Derivatives

While information on the direct biological activity of **5-Methyl-2-thiophenecarboxaldehyde** is limited, its derivatives, particularly thiosemicarbazones and their metal complexes, have been investigated for their anticancer properties.[\[15\]](#)[\[16\]](#) For example, palladium(II) complexes of thiosemicarbazones derived from 2-acetyl-5-methylthiophene have shown cytotoxic activity against various human cancer cell lines.[\[15\]](#)[\[16\]](#)

It is important to note that these studies focus on derivatives and not the parent aldehyde itself. The mechanism of action for these derivatives is often proposed to involve interactions with biological targets like DNA or specific enzymes.[\[15\]](#)

Nonlinear Optical (NLO) Material Candidate

5-Methyl-2-thiophenecarboxaldehyde has been identified as a candidate for a microscopic third-order nonlinear optical (NLO) material.[\[5\]](#) NLO materials are of interest for their potential applications in optical devices, such as optical switching and frequency conversion. However, detailed experimental studies and the specific NLO properties of this compound are not extensively reported in the available literature.

Safety and Handling

5-Methyl-2-thiophenecarboxaldehyde is a combustible liquid and should be handled with appropriate safety precautions.[4] It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

5-Methyl-2-thiophenecarboxaldehyde is a valuable chemical compound with established applications in the fragrance and flavor industries. Its role as a synthetic intermediate for potentially bioactive molecules and its candidacy as a nonlinear optical material make it a subject of interest for further research. This guide provides a foundational understanding of its properties and synthesis, which can aid researchers and drug development professionals in its application and further exploration. Further investigation into the biological activities of the core molecule and a more detailed characterization of its physical properties are warranted to fully realize its potential.

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